

Potential Therapeutic Applications of Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate: An Overview

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Compound of Interest

Compound Name: Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate

Cat. No.: B158272

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[City, State] – [Date] – **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate**, a piperidine derivative with the chemical formula $C_{12}H_{21}NO_4$, is emerging as a compound of interest within the pharmaceutical and life sciences sectors. Primarily utilized as a versatile intermediate in organic synthesis, recent research suggests its potential for broader therapeutic applications, including roles in oncology, neurology, and infectious diseases. This technical guide provides an overview of the current understanding of this compound, focusing on its potential therapeutic targets and the experimental basis for these claims.

Physicochemical Properties

Property	Value
Molecular Formula	$C_{12}H_{21}NO_4$
Molecular Weight	243.30 g/mol
CAS Number	1838-39-7
Appearance	Pale-yellow to Yellow-brown Liquid
pKa (Predicted)	6.35 ± 0.10

Current and Investigated Therapeutic Areas

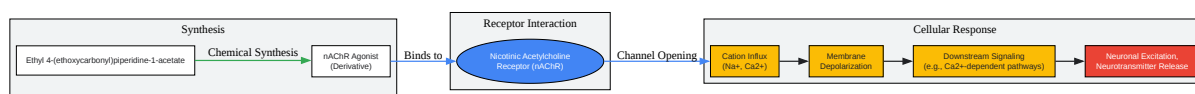
While direct clinical applications of **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate** are yet to be established, its role as a key building block in the synthesis of bioactive molecules points towards several potential therapeutic avenues.

Neurology: Nicotinic Acetylcholine Receptor (nAChR) Modulation

Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate is a documented precursor in the synthesis of nicotinic acid receptor agonists.[1] nAChRs are critical in various physiological processes, and their modulation is a key strategy in the treatment of neurological disorders such as Alzheimer's disease, Parkinson's disease, and certain psychiatric conditions. The piperidine scaffold is a common feature in many nAChR ligands.

Hypothesized Signaling Pathway

The diagram below illustrates a generalized pathway for nAChR activation. As a precursor to nAChR agonists, derivatives of **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate** would be designed to interact with the ligand-binding domain of the receptor, leading to channel opening and subsequent cellular responses.



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Synthesis and hypothetical action of nAChR agonist derivatives.

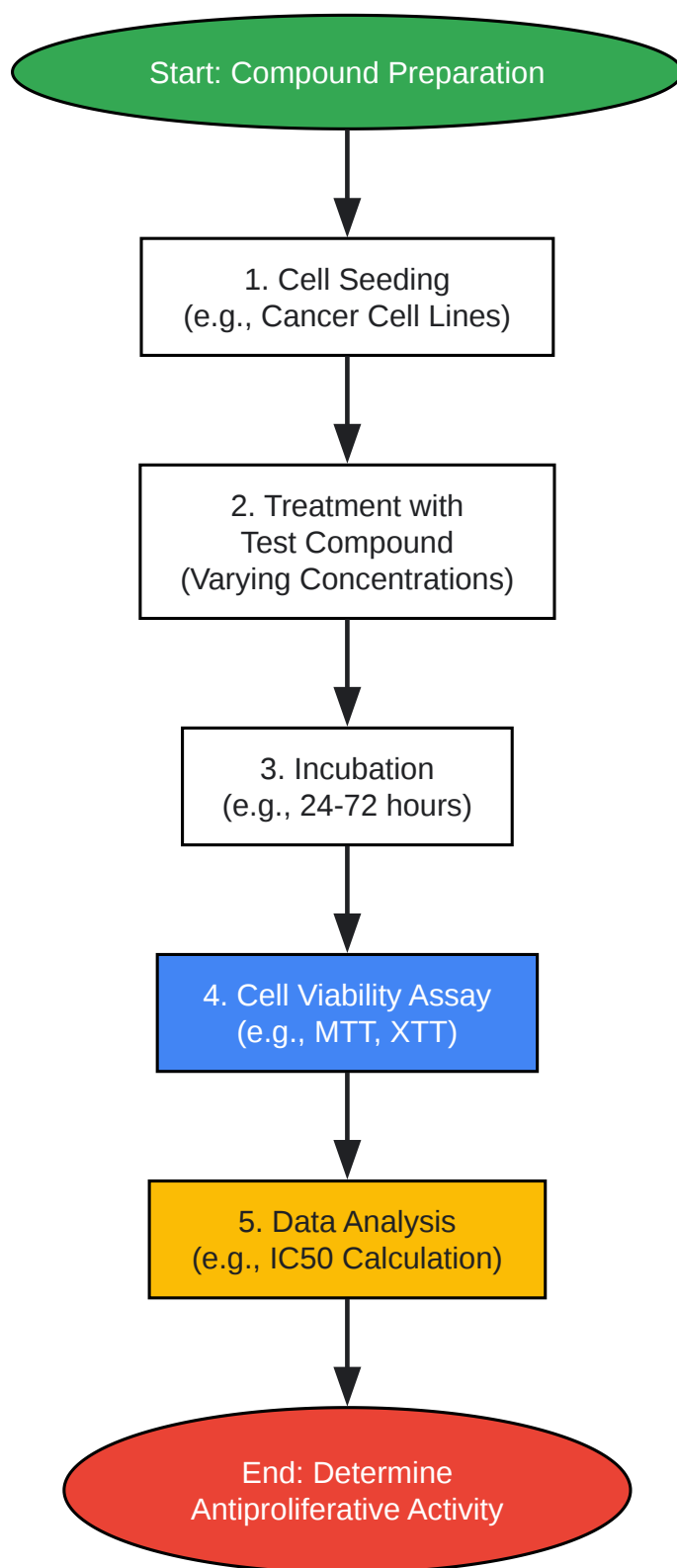
Oncology: Potential as an Antiproliferative Agent

Several sources suggest that **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate** and its derivatives may possess antiproliferative properties.[1] This has led to its use as an intermediate in the synthesis of novel compounds targeting cancer cells. One notable application is in the development of Poly (ADP-ribose) polymerase-1 (PARP-1) inhibitors. PARP-1 is a key enzyme in DNA repair, and its inhibition is a validated strategy in cancer

therapy, particularly for cancers with deficiencies in other DNA repair pathways like BRCA mutations.

Experimental Workflow: Cytotoxicity Screening

The following diagram outlines a typical workflow for screening the antiproliferative activity of a compound like **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate** or its derivatives.



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A standard workflow for assessing in vitro antiproliferative effects.

Infectious Diseases: Antimicrobial and Antifungal Potential

There are reports suggesting that **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate** exhibits antibacterial and antifungal properties.[2] However, specific data, such as Minimum Inhibitory Concentration (MIC) values against particular microbial strains, are not readily available in the public domain. The piperidine ring is a core structure in various approved antimicrobial agents, suggesting that derivatives of this compound could be explored for the development of new anti-infective drugs.

Experimental Protocol: Broth Microdilution for MIC Determination

A standard method to quantify antimicrobial activity is the broth microdilution assay. The following is a generalized protocol:

- **Preparation of Inoculum:** A standardized suspension of the target microorganism (bacteria or fungi) is prepared in a suitable broth medium.
- **Serial Dilution:** The test compound, **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate**, is serially diluted in the broth across a 96-well microtiter plate to create a range of concentrations.
- **Inoculation:** Each well is inoculated with the standardized microbial suspension. Positive (microorganism in broth without the compound) and negative (broth only) controls are included.
- **Incubation:** The plate is incubated under appropriate conditions (e.g., 37°C for bacteria, 25-35°C for fungi) for a specified period (e.g., 18-24 hours).
- **Determination of MIC:** The MIC is determined as the lowest concentration of the compound that visibly inhibits the growth of the microorganism. This can be assessed visually or by measuring the optical density of the wells.

Future Directions

The existing literature primarily highlights the utility of **Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate** as a synthetic intermediate. To fully elucidate its therapeutic potential, further research

is warranted. This should include:

- **Direct Biological Screening:** Comprehensive screening of the compound itself against a wide range of biological targets, including enzymes, receptors, and microbial strains.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis and evaluation of a library of derivatives to identify key structural features responsible for any observed biological activity.
- **Mechanism of Action Studies:** In-depth investigation into the molecular mechanisms underlying any confirmed antiproliferative, neuroactive, or antimicrobial effects.

Conclusion

Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate is a valuable molecule in medicinal chemistry, serving as a gateway to a variety of potentially therapeutic compounds. While direct evidence of its efficacy as a standalone therapeutic agent is currently limited, its role in the synthesis of nAChR agonists and PARP-1 inhibitors underscores the importance of the piperidine scaffold in drug discovery. Future research focusing on the direct biological evaluation of this compound and its novel derivatives is crucial to unlocking its full therapeutic potential.

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References

- 1. Buy Ethyl 4-(ethoxycarbonyl)piperidine-1-acetate | 1838-39-7 [smolecule.com]
- 2. guidechem.com [guidechem.com]
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